

5-(4-Bromophenyl)-3-methylisoxazole-4-carboxylic acid starting materials

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Compound of Interest

Compound Name:	5-(4-Bromophenyl)-3-methylisoxazole-4-carboxylic acid
Cat. No.:	B1526271

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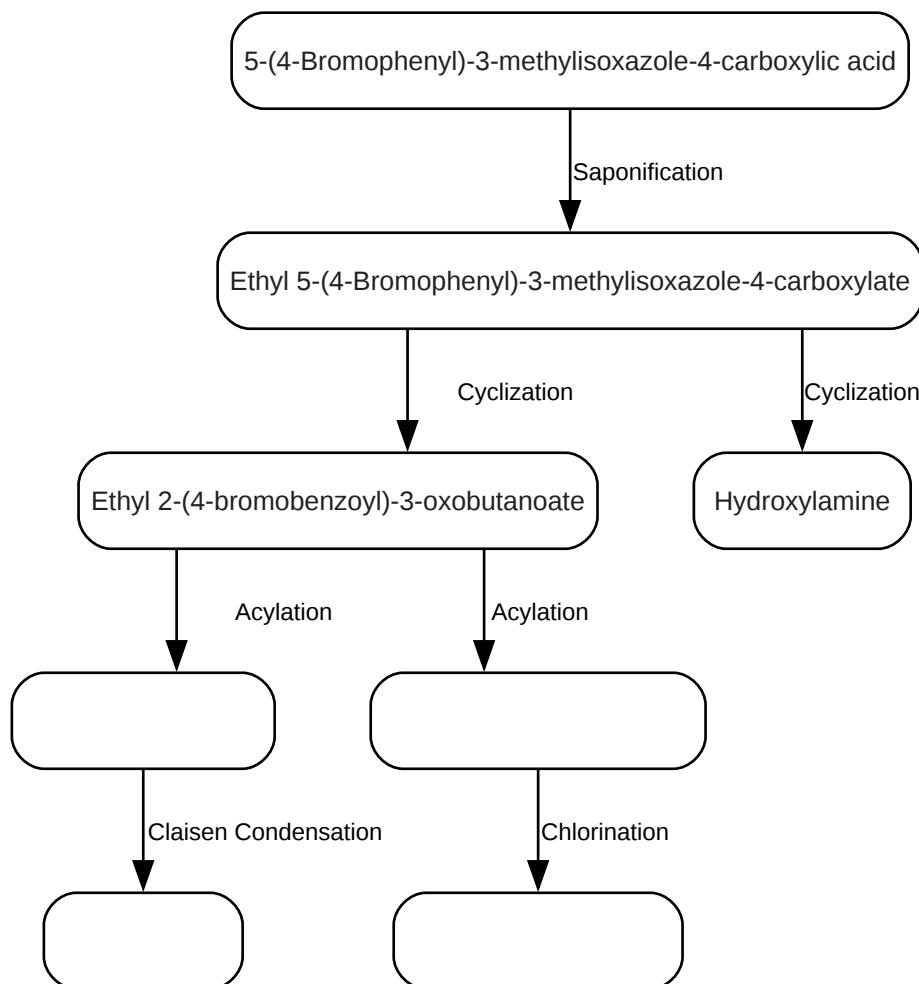
An In-Depth Technical Guide to the Starting Materials for the Synthesis of **5-(4-Bromophenyl)-3-methylisoxazole-4-carboxylic acid**

Introduction

5-(4-Bromophenyl)-3-methylisoxazole-4-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry and drug development. Its structure, featuring an isoxazole core substituted with a bromophenyl group, makes it a valuable scaffold for the synthesis of a wide range of biologically active molecules. Isoxazole derivatives are known to exhibit diverse pharmacological activities, including anticancer, anti-inflammatory, and antibacterial properties.^[1] This guide provides a detailed exploration of the common starting materials and the synthetic pathway for the preparation of this key intermediate, tailored for researchers and professionals in the field of organic synthesis and drug discovery.

Retrosynthetic Analysis

A logical retrosynthetic analysis of the target molecule reveals a straightforward and efficient synthetic strategy. The isoxazole ring can be constructed via a classical approach involving the cyclization of a 1,3-dicarbonyl compound with hydroxylamine. This disconnection leads back to readily available and commercially viable starting materials.

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References

- 1. 5-Amino-3-methyl-Isoxazole-4-carboxylic Acid as a Novel Unnatural Amino Acid in the Solid Phase Synthesis of α/β -Mixed Peptides - PMC [pmc.ncbi.nlm.nih.gov]
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